

Pachypodol pharmacokinetic parameters comparison

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Compound Focus: Pachypodol

CAS No.: 33708-72-4

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Available Data on Pachypodol

Here is a summary of the key information available from recent studies:

Aspect	Available Data & Context
Pharmacokinetic Study (Animal)	A 2024 study established an UPLC-MS/MS method to simultaneously detect pachypodol among 14 other components in rat plasma after oral administration of <i>Pogostemon cablin</i> extract [1].
Quantifiable Detection	The analytical method was validated. Pachypodol was successfully detected and quantified in the plasma of rats given the extract, confirming its absorption [1].
Specific PK Parameters	The search results do not provide specific numerical pharmacokinetic parameters (e.g., Cmax, Tmax, AUC, t _{1/2}) for pachypodol from the above study [1].
In Vivo Biological Activity	A 2021 study in rats demonstrated that pachypodol (10 mg/kg) has efficacy against chemical-induced testicular toxicity , proving it is biologically active in living organisms [2].

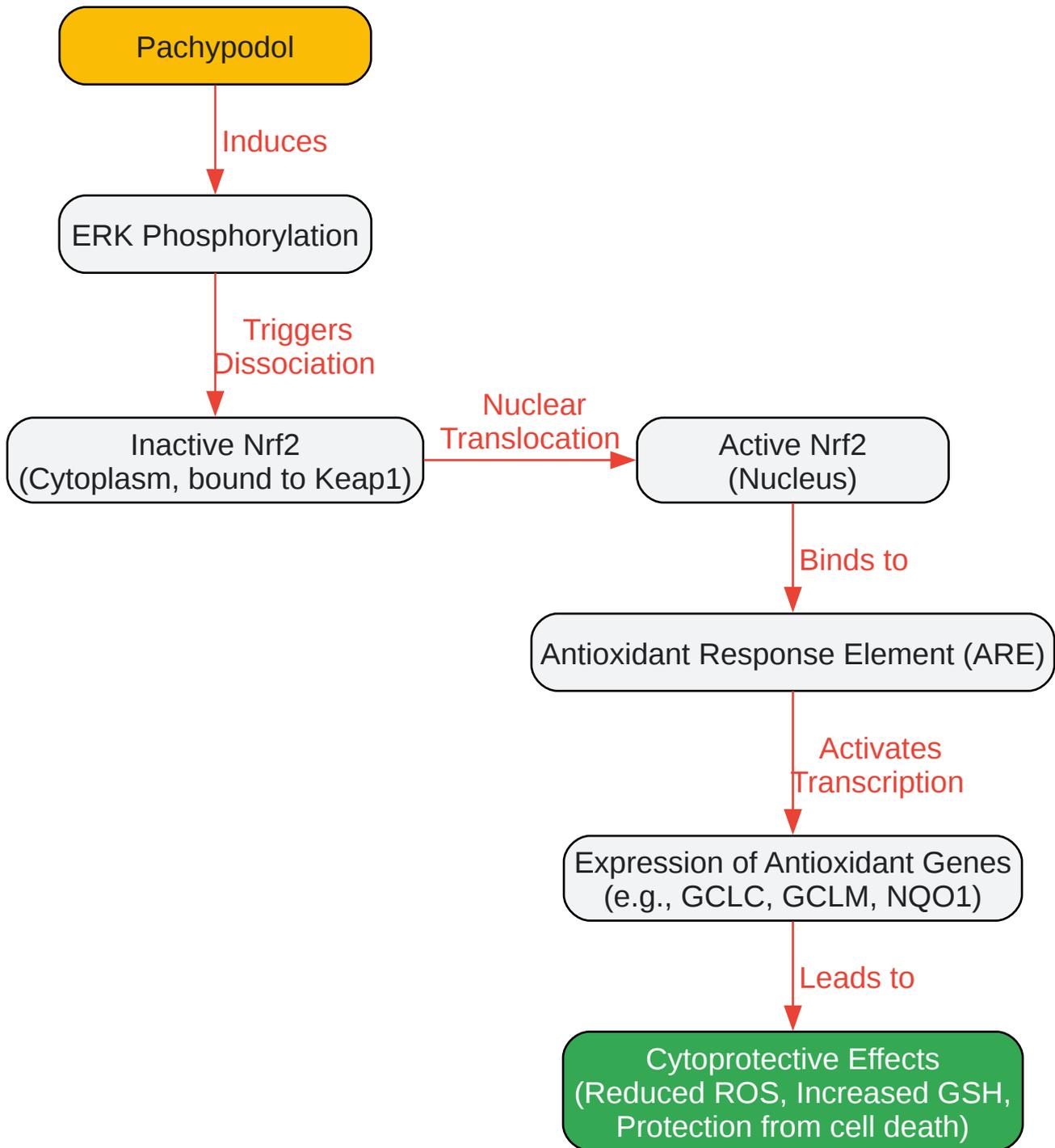
Experimental Protocol for Detection

The most relevant methodological detail comes from the 2024 pharmacokinetic study, which outlines the protocol for detecting **pachypodol** in biological samples [1]:

- **Animal Model:** Rats.
- **Administration:** Oral administration of *Pogostemon cablin* extract.
- **Sample Preparation:** Rat plasma samples were processed using protein precipitation with acetonitrile.
- **Analytical Technique:** UPLC-MS/MS (Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry).
- **Chromatography:**
 - **Column:** ACQUITY UPLC BEH C18 (2.1 × 100 mm, 1.7 μm).
 - **Mobile Phase:** 0.1% formic acid in water (A) and acetonitrile (B).
 - **Gradient Elution:** 14% B to 53% B (0-4 min), 53% B to 100% B (4-5 min), held at 100% B (5-7 min).
 - **Flow Rate:** 0.3 mL/min.
- **Mass Spectrometry:**
 - **Ionization Mode:** Multiple Reaction Monitoring (MRM) with both positive and negative ionization.
 - **Detection:** The method was validated for precision, accuracy, extraction recovery, and stability, meeting accepted bioanalytical standards [1].

Documented Pharmacological Mechanisms

While full PK data is unavailable, research has elucidated key molecular mechanisms behind **pachypodol**'s activity. The diagram below illustrates its role in activating the cellular antioxidant defense system via the Nrf2 pathway, a mechanism discovered in a 2019 study [3]:



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This mechanism is central to its observed **antioxidant and cytoprotective effects** [3] [2]. Beyond this, **pachypodol** has demonstrated a range of other pharmacological activities in various models, as summarized below:

Pharmacological Activity	Experimental Findings / Model
Antioxidant	Protects HepG2 liver cells from oxidative stress; activates the Nrf2/ARE pathway [3].
Anti-inflammatory	Studied as a component in traditional Chinese formulas for inflammatory illnesses [4].
Antimicrobial	Shows activity against various microbes [4].
Anticancer	Exhibits cytotoxic properties against cancer cells [4].
Antidepressant	Investigated for potential mood-related effects [4].
Antiemetic	Used in traditional medicine to relieve vomiting [4].

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References

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